

# A Comparative Analysis of Simeton and Other Triazine Herbicides

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## Compound of Interest

Compound Name: **Simeton**

Cat. No.: **B1214887**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Simeton** and other triazine herbicides, focusing on their performance, mechanisms of action, and environmental fate. Due to its status as an obsolete herbicide, publicly available experimental data on **Simeton** is limited. This document summarizes the available information and draws comparisons with the widely used triazine herbicides, atrazine and simazine, to offer a comprehensive overview for research and development professionals.

## Introduction to Triazine Herbicides

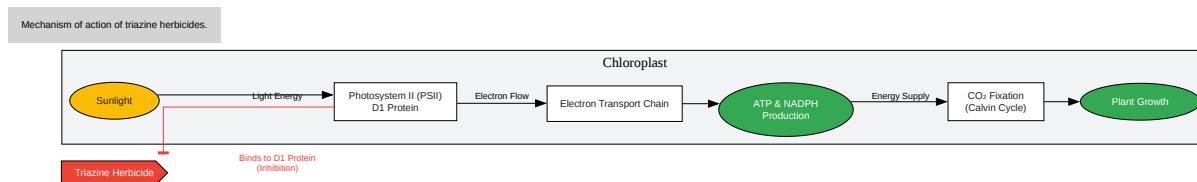
Triazine herbicides are a class of chemical compounds widely used in agriculture to control broadleaf weeds and some grasses.<sup>[1]</sup> They are known for their effectiveness in various crops, including corn, sorghum, and sugarcane.<sup>[2]</sup> The core chemical structure of these herbicides is a triazine ring. Variations in the substituent groups attached to this ring determine the specific properties, such as herbicidal activity, selectivity, and environmental persistence, of each compound.<sup>[3]</sup>

## Mechanism of Action

The primary mode of action for triazine herbicides is the inhibition of photosynthesis.<sup>[4]</sup> Specifically, they block the electron transport chain in Photosystem II (PSII) by binding to the D1 protein.<sup>[4]</sup> This disruption halts the production of ATP and NADPH, which are essential for

carbon dioxide fixation, ultimately leading to plant death due to starvation and oxidative damage.<sup>[4]</sup>

Below is a diagram illustrating the signaling pathway of triazine herbicide action:



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Mechanism of action of triazine herbicides.

## Physicochemical Properties

The physicochemical properties of herbicides influence their behavior in the environment, including their solubility, persistence, and potential for leaching. Below is a comparison of the available properties for **Simeton**, atrazine, and simazine.

| Property          | Simeton  | Atrazine  | Simazine  |
|-------------------|--|---|---|
| CAS Number        | 673-04-1 <sup>[5]</sup>  | 1912-24-9                                       | 122-34-9  |
| Molecular Formula | C <sub>8</sub> H <sub>15</sub> N <sub>5</sub> O <sup>[5]</sup> | C <sub>8</sub> H <sub>14</sub> ClN <sub>5</sub> | C <sub>7</sub> H <sub>12</sub> ClN <sub>5</sub> |
| Molecular Weight  | 197.24 g/mol   | 215.68 g/mol                                    | 201.66 g/mol                                    |
| Water Solubility  | 3200 mg/L (at 21°C)<br><sup>[6]</sup>                          | 33 mg/L (at 22°C)                               | 5 mg/L (at 20°C)                                |
| Appearance        | White powder <sup>[6]</sup>                                    | White, crystalline solid                        | White, crystalline solid                        |

## Comparative Performance

Direct comparative experimental data for **Simeton**'s efficacy and crop selectivity is scarce. However, based on its historical use, it was employed as a soil-acting herbicide to control a variety of germinating annual grasses and broadleaved weeds in crops such as peas and beans.<sup>[7]</sup>

## Efficacy

The efficacy of a herbicide is typically measured by its ability to control target weeds at a specific application rate. For atrazine and simazine, extensive data is available. A study on sweet corn demonstrated that atrazine is highly effective against a broad spectrum of weeds and has a long residual activity.<sup>[8]</sup> Simazine also provides good residual control of broad-spectrum broadleaf weeds and grasses.<sup>[8]</sup> In some cases, a combination of atrazine and simazine is used to enhance weed control.<sup>[9]</sup>

## Crop Selectivity

Crop selectivity refers to the ability of a herbicide to control weeds without harming the crop. Atrazine is well-tolerated by corn, which can metabolize the herbicide into non-toxic substances.<sup>[3]</sup> Simazine is used in various crops, including corn, citrus, grapes, and apples.<sup>[10]</sup> Information on the specific crop selectivity of **Simeton** is limited, other than its use in peas and beans.<sup>[7]</sup>

## Environmental Fate

The environmental fate of a herbicide determines its persistence in soil and water and its potential impact on non-target organisms.

| Herbicide | Soil Half-Life ( $t_{1/2}$ ) | Leaching Potential |
|-----------|------------------------------|--------------------|
| Simeton   | Data not available           | Data not available |
| Atrazine  | 60-100 days <sup>[11]</sup>  | Moderate to high   |
| Simazine  | ~60 days                     | Low to moderate    |

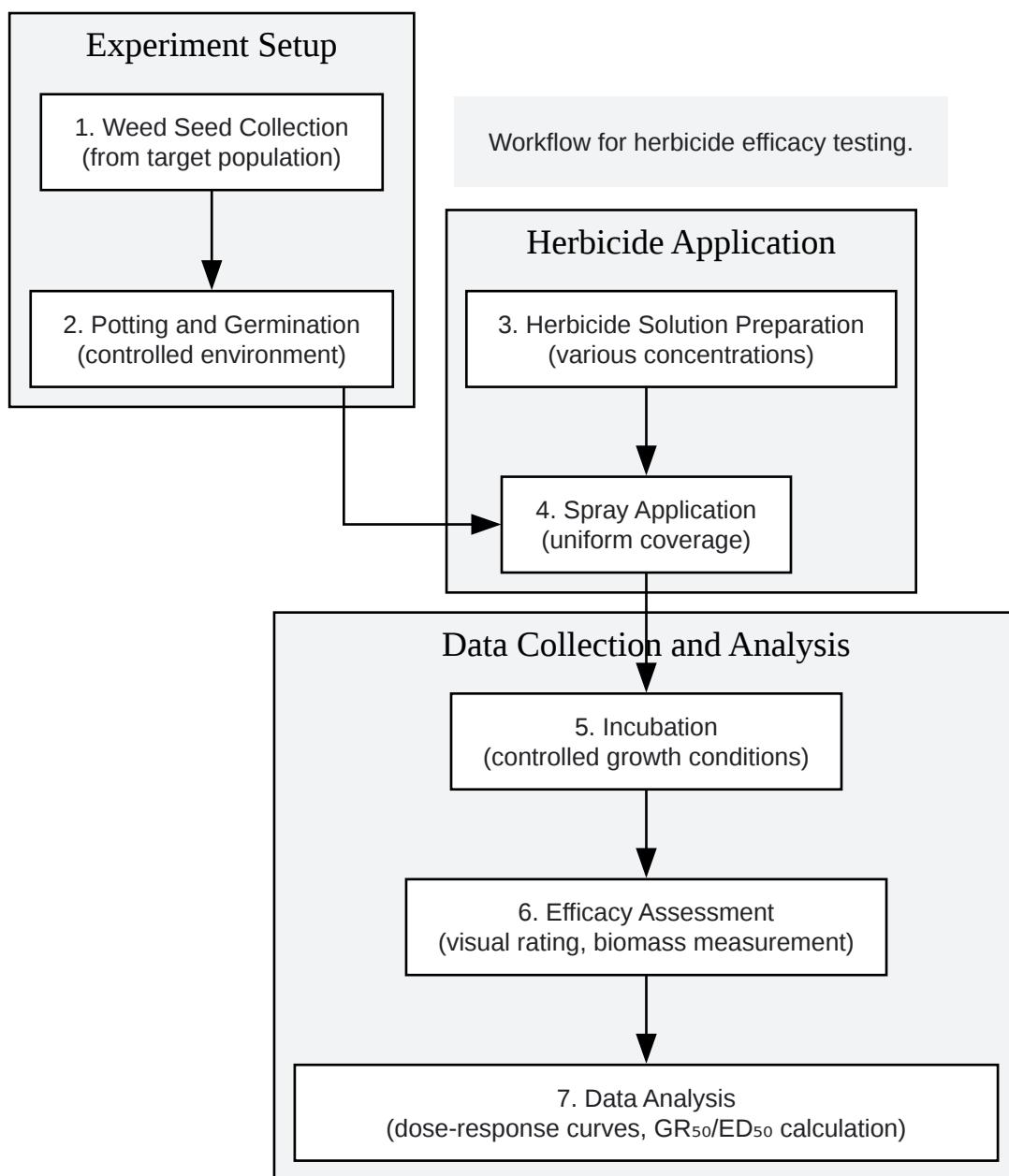
Note: Soil half-life can vary significantly depending on soil type, temperature, and moisture.

Atrazine is more water-soluble than simazine, which can lead to a higher potential for leaching into groundwater.<sup>[12]</sup> Simazine, being less soluble, tends to bind more to soil particles.<sup>[12]</sup> The environmental degradation of triazines occurs through microbial and chemical processes.<sup>[13]</sup>

## Experimental Protocols

Standardized methods are crucial for evaluating and comparing the performance of herbicides. Below is a representative workflow for a whole-plant herbicide efficacy test.

### Representative Experimental Workflow for Herbicide Efficacy Testing

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Workflow for herbicide efficacy testing.

#### Methodology:

- Seed Collection and Germination: Seeds of the target weed species are collected and germinated in pots containing a standardized soil mix under controlled greenhouse conditions.[14]

- Herbicide Application: At a specific growth stage (e.g., 2-4 true leaves), plants are treated with a range of herbicide concentrations.[14] A control group is treated with a blank solution (no herbicide).
- Incubation: Treated plants are returned to the controlled environment for a set period (e.g., 14-21 days).[15]
- Efficacy Assessment: The efficacy of the herbicide is assessed through visual injury ratings and by measuring the reduction in plant biomass (fresh or dry weight) compared to the control group.[16]
- Data Analysis: The collected data is used to generate dose-response curves, from which key parameters like the concentration required to reduce plant growth by 50% ( $GR_{50}$ ) or the effective dose for 50% of the population ( $ED_{50}$ ) are calculated.[14]

## Analytical Methods for Residue Analysis

The analysis of triazine herbicide residues in environmental samples (soil, water) and biological matrices is typically performed using chromatographic techniques.

- Gas Chromatography (GC): Often coupled with detectors like a nitrogen-phosphorus detector (NPD) or a mass spectrometer (MS), GC is a robust method for separating and quantifying triazine herbicides.[1]
- High-Performance Liquid Chromatography (HPLC): Coupled with a UV or mass spectrometry detector, HPLC is also widely used for the analysis of these compounds.[1]

Sample preparation is a critical step and often involves solid-phase extraction (SPE) to concentrate the analytes and remove interfering substances from the sample matrix.[17]

## Conclusion

**Simeton** is an obsolete triazine herbicide for which detailed comparative performance data is largely unavailable in current scientific literature. In contrast, atrazine and simazine are well-characterized triazines with extensive data on their efficacy, crop selectivity, and environmental behavior. All three share the same primary mechanism of action: the inhibition of photosynthesis at Photosystem II.

While atrazine generally exhibits higher water solubility and thus a greater potential for leaching compared to simazine, both have been effective and widely used herbicides. The lack of data on **Simeton** underscores the importance of comprehensive and publicly accessible scientific evaluation for all agrochemicals. For researchers in drug development and related fields, the study of the structure-activity relationships among the broader class of triazine herbicides can still provide valuable insights into the design of new active compounds.

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## References

- 1. Chromatographic methods for analysis of triazine herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. teamchem.co [teamchem.co]
- 4. Investigation of the Persistence, Toxicological Effects, and Ecological Issues of S-Triazine Herbicides and Their Biodegradation Using Emerging Technologies: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Simeton | C8H15N5O | CID 12654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Page loading... [guidechem.com]
- 7. Simeton [sitem.herts.ac.uk]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. Efficacy of atrazine + simazine in post-emergence control of weeds in maize, in Brazilian Cerrados - Weed Control Journal [weedcontroljournal.org]
- 10. Simazine Herbicide Long-Lasting Weed Control & Atrazine Comparison [cnagrochem.com]
- 11. mdpi.com [mdpi.com]
- 12. Simazine may be a better choice than atrazine for home lawns near surface waters [lsuagcenter.com]
- 13. extension.psu.edu [extension.psu.edu]

- 14. Protocols for Robust Herbicide Resistance Testing in Different Weed Species - PMC [pmc.ncbi.nlm.nih.gov]
- 15. hracglobal.com [hracglobal.com]
- 16. Video: Protocols for Robust Herbicide Resistance Testing in Different Weed Species [jove.com]
- 17. mdpi.com [mdpi.com]
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